

Fluorotrimethylsilane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Fluorotrimethylsilane

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Disclaimer: This document is intended for informational purposes only and does not replace a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling any chemical.

Executive Summary

Fluorotrimethylsilane ((CH₃)₃SiF), also known as trimethylsilyl fluoride, is a highly flammable, toxic, and reactive liquefied gas utilized in various chemical synthesis applications, including as a fluorinating agent. Its hazardous nature necessitates stringent safety protocols and a thorough understanding of its properties to ensure safe handling and mitigate risks in a laboratory or manufacturing setting. This guide provides an in-depth overview of the safety and handling precautions for **fluorotrimethylsilane**, summarizing key data, outlining emergency procedures, and providing logical workflows for its safe management.

Hazard Identification and Classification

Fluorotrimethylsilane is classified as a hazardous substance with multiple risk factors. It is crucial to understand these hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H224: Extremely flammable liquid and vapor.^[1]^[2]

- H280: Contains gas under pressure; may explode if heated.[1][3]
- H302: Harmful if swallowed.[3]
- H311: Toxic in contact with skin.[3]
- H314: Causes severe skin burns and eye damage.[3]
- H318: Causes serious eye damage.[3]
- H331: Toxic if inhaled.[3]
- H335: May cause respiratory irritation.[1][2][3]

Primary Hazards:

- Flammability: **Fluorotrimethylsilane** is extremely flammable and its vapors can form explosive mixtures with air.[1][4] Vapors may travel to a source of ignition and flash back.[4]
- Toxicity: It is toxic if inhaled or in contact with skin and harmful if swallowed.[3] Upon contact with moisture, it hydrolyzes to produce hydrofluoric acid (HF), which is highly corrosive and toxic.[1][5] Inhalation can cause corrosive injuries to the respiratory tract and pulmonary edema.[1]
- Reactivity: It reacts with water, acids, strong bases, and oxidizing agents.[3][6] Contact with water or acids liberates toxic gas.[3] It should not be stored in glass containers.[3]
- Pressure Hazard: As a liquefied gas, it is stored under pressure and may explode if heated.[1][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **fluorotrimethylsilane** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₉ FSi	[3][7]
Molecular Weight	92.19 g/mol	[2]
Appearance	Liquefied gas with a pungent, irritating odor	[1]
Boiling Point	16 °C (60.8 °F)	[2][7]
Melting Point	-74 °C (-101.2 °F)	[2][7]
Flash Point	-30 °C (-22 °F) (closed cup)	[2]
Density	0.793 g/mL at 25 °C (77 °F)	[2]
Vapor Pressure	1040 mmHg at 25 °C (77 °F)	[7]

Toxicological Information

Detailed quantitative toxicological data such as LD50 and LC50 values for **fluorotrimethylsilane** are not readily available in the reviewed literature. However, the substance is classified as acutely toxic through oral, dermal, and inhalation routes.[3] The primary toxicological concern is its rapid hydrolysis to hydrofluoric acid (HF) upon contact with moisture, including bodily tissues.[1][5]

Absorption of excessive fluoride ions can lead to systemic fluorosis, hypocalcemia, and damage to the heart, liver, and kidneys.[3] Inhalation may cause respiratory irritation, coughing, shortness of breath, headache, nausea, and potentially fatal pulmonary edema.[1][3] Skin contact can cause severe burns, which may be delayed.[5] Eye contact will cause serious eye damage.[3][5]

Experimental Protocols and Handling Procedures

Due to the lack of specific published experimental protocols for **fluorotrimethylsilane**, the following section outlines a general standard operating procedure (SOP) for handling this and other hazardous liquefied gases, based on best practices.

Risk Assessment and Preparation

Before any work begins, a thorough risk assessment must be conducted. This includes identifying potential hazards, evaluating risks, and implementing control measures. All personnel must be trained on the specific hazards of **fluorotrimethylsilane** and the emergency procedures.

Engineering Controls

- Ventilation: All handling of **fluorotrimethylsilane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a gas cabinet.[\[3\]](#)
- Gas Detection: Oxygen detectors should be used as **fluorotrimethylsilane** can displace oxygen and cause rapid suffocation.[\[3\]](#) Gas detectors for toxic gases should also be in place.[\[3\]](#)
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate vicinity of any potential exposure.[\[3\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **fluorotrimethylsilane**.

PPE Item	Specification	Reference(s)
Eye Protection	Chemical safety goggles and a face shield. Do not wear contact lenses.	[5]
Hand Protection	Cold-insulating gloves and chemical-resistant gloves (e.g., neoprene or nitrile).	[3][5]
Body Protection	Flame-resistant lab coat, and in some situations, a gas-tight, chemically protective suit.	[3]
Respiratory Protection	In case of inadequate ventilation, a self-contained breathing apparatus (SCBA) or an air-supplied respirator is required.	[5]
Footwear	Safety shoes.	[3]

Handling and Dispensing

- Cylinder Security: Gas cylinders must be securely chained or strapped to a stable surface to prevent falling.[3]
- Grounding: Proper grounding procedures must be followed to avoid static electricity buildup and discharge, which can be an ignition source.[3][4]
- Tools: Use only non-sparking tools when working with or near **fluorotrimethylsilane** containers and equipment.[3][4]
- Dispensing: Use a compatible regulator and transfer lines. The system should be leak-tested with an inert gas (e.g., nitrogen) before introducing **fluorotrimethylsilane**. [9]

Storage

- Location: Store in a dry, cool, well-ventilated area away from heat, sparks, and open flames.
[3]
- Sunlight: Protect from direct sunlight and do not expose to temperatures exceeding 50°C (122°F).[3]
- Incompatible Materials: Store separately from acids, strong bases, oxidizing agents, water, and glass containers.[3]
- Cylinder Condition: Keep container closed when not in use. Close the valve after each use and when empty.[3]

Waste Disposal

Dispose of contents and container in accordance with licensed collector's sorting instructions.

[3] A recommended method for small spills involves absorbing the material onto clay or vermiculite, then in a well-ventilated area, mixing with sodium carbonate, calcium carbonate, or soda ash and slowly adding water before disposing of the absorbent material as solid waste.[5] Always follow local, state, and federal regulations for hazardous waste disposal.[5]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol	Reference(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.	[3]
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing and shoes. In case of contact, it is recommended to rub 2.5% calcium gluconate gel continuously into the affected area for 1.5 hours or until medical care is available. Seek immediate medical attention.	[3]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth out with water. Seek immediate medical attention.	[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Alcohol-resistant foam, carbon dioxide, or dry powder.[3]

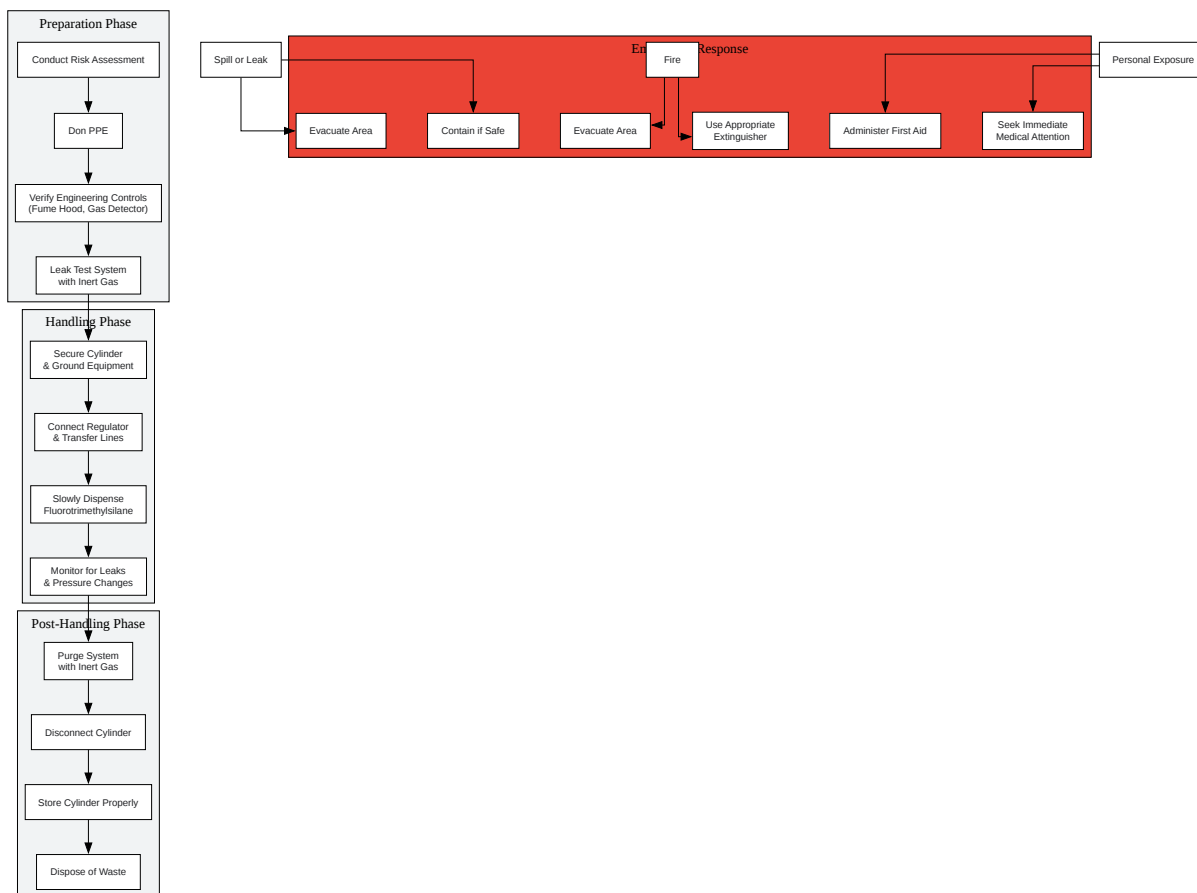
- Unsuitable Extinguishing Media: Do not use a direct water stream as it may react with the substance.
- Specific Hazards: The container may explode if heated.[1][3][4] Thermal decomposition generates toxic gases including carbon oxides, hydrogen fluoride, and silicon oxides.[3][5]
- Protective Equipment: Wear gas-tight, chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[3]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation. Do not breathe the gas, fumes, or vapor. Only qualified personnel equipped with suitable protective equipment should intervene.[3]
- Containment: Stop the leak if it is safe to do so. Ventilate the area.[3]
- Environmental Precautions: Avoid release to the environment. Notify authorities if the product enters sewers or public waters.[3]

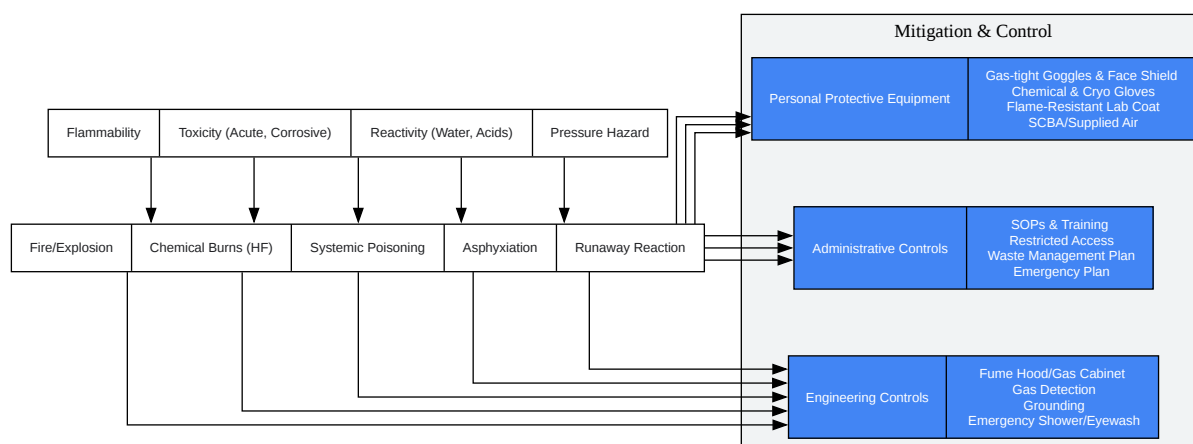
Visualized Workflows and Logical Relationships

The following diagrams, generated using Graphviz, illustrate key safety workflows and logical relationships for handling **fluorotrimethylsilane**.



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Caption: Standard Operating Procedure for Handling **Fluorotrimethylsilane**.



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Caption: Hazard Identification, Risk Assessment, and Mitigation Strategy.

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